

A Technical Guide to the Synthesis and Characterization of Antibacterial Agent 195

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Compound of Interest

Compound Name: Antibacterial agent 195

Cat. No.: B12367567

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Disclaimer: **Antibacterial Agent 195** is a hypothetical compound based on the fluoroquinolone class of antibiotics. The data and protocols presented herein are representative examples intended to serve as a technical guide. All information is synthesized from established scientific principles for illustrative purposes.

Introduction

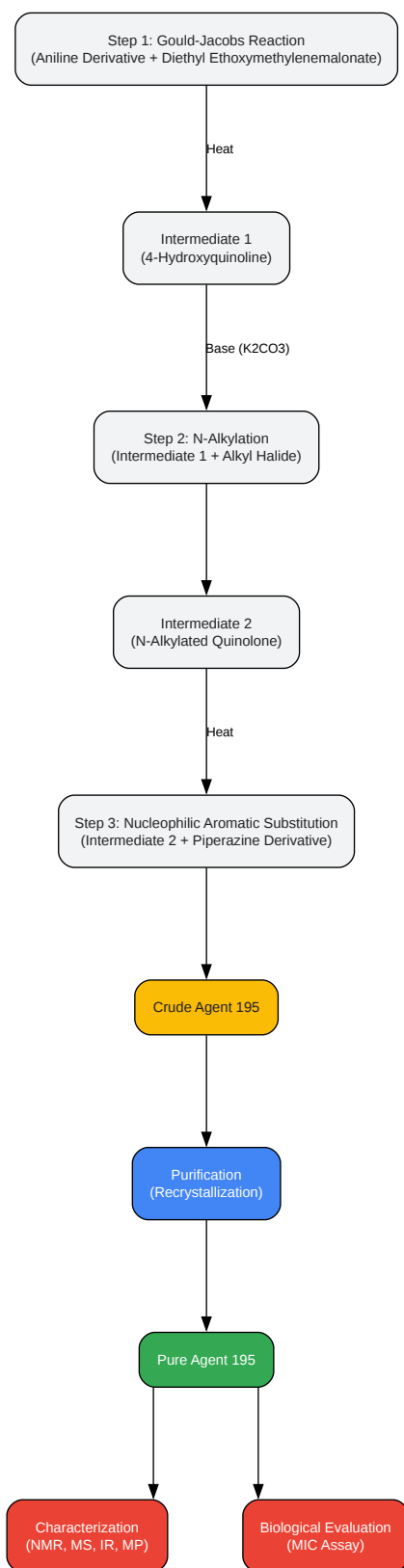
The rise of antibiotic-resistant bacteria presents a formidable challenge to global health. In response, the development of novel antibacterial agents with unique structural motifs and potent activity is of paramount importance. This guide details the synthesis, characterization, and biological evaluation of **Antibacterial Agent 195**, a novel synthetic fluoroquinolone derivative. Quinolones are a class of broad-spectrum antibiotics that function by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, transcription, and repair.^{[1][2][3]} The structural modifications incorporated into Agent 195 are designed to enhance its efficacy against both Gram-positive and Gram-negative pathogens, including strains resistant to earlier-generation quinolones.

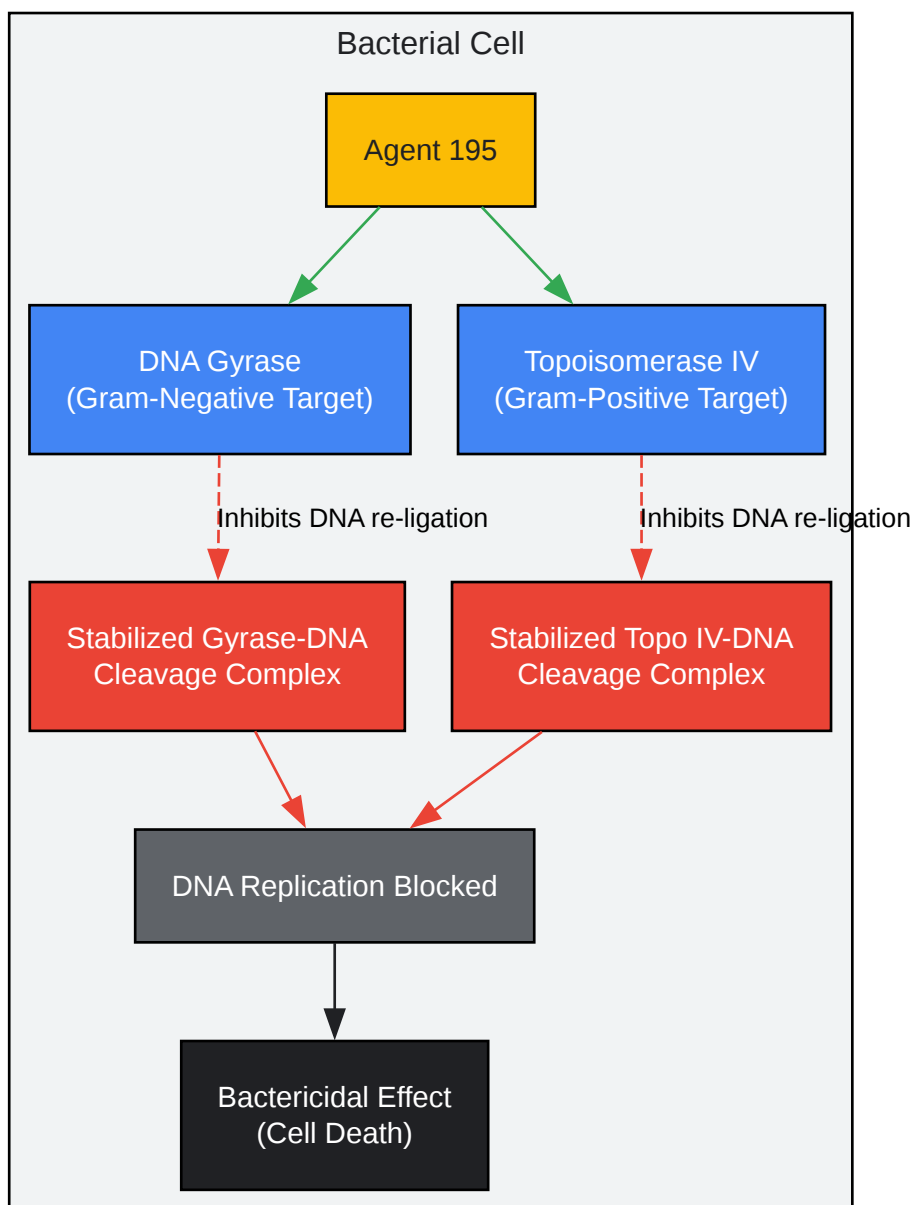
Synthesis of Antibacterial Agent 195

The synthesis of Agent 195 is accomplished via a robust three-step process starting from commercially available reagents. The workflow is designed for scalability and high purity of the final product.

Experimental Workflow Diagram

The logical flow of the synthesis, purification, and characterization process is outlined below.





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References

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